

6-(Benzyloxy)hexan-1-ol: A Versatile Linker for Bivalent Ligand Development

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Compound of Interest

Compound Name: 6-(Benzyloxy)hexan-1-ol

CAS No.: 71126-73-3

Cat. No.: B1273247

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Introduction: The Critical Role of Linkers in Bivalent Ligand Design

Bivalent ligands, molecules designed to simultaneously engage two distinct binding sites, have emerged as a powerful strategy in drug discovery. This approach can lead to significantly enhanced affinity, selectivity, and altered pharmacological responses compared to their monovalent counterparts. At the heart of every bivalent ligand is the linker, a chemical entity that covalently connects the two pharmacophores. The linker is not merely a passive spacer; its length, flexibility, and chemical nature are critical determinants of the ligand's overall biological activity and pharmacokinetic properties. An ideal linker must orient the pharmacophores optimally for simultaneous binding without introducing steric hindrance or undesirable physicochemical characteristics.

Among the diverse array of linkers utilized in medicinal chemistry, the simple yet effective alkyl chain holds a prominent place. This application note focuses on **6-(benzyloxy)hexan-1-ol**, a bifunctional linker precursor that offers a six-carbon aliphatic chain, providing both flexibility and a defined spatial separation between the two pharmacophores. The terminal hydroxyl group allows for straightforward activation and conjugation to one pharmacophore, while the benzyl-

protected hydroxyl group at the other end offers a stable protecting group that can be selectively removed under mild conditions for subsequent attachment of the second pharmacophore. This strategic design makes **6-(benzyloxy)hexan-1-ol** a valuable tool for the systematic development of bivalent ligands, including potent inhibitors, agonists, antagonists, and emerging modalities like Proteolysis Targeting Chimeras (PROTACs).

Physicochemical Properties of 6-(Benzyloxy)hexan-1-ol

A thorough understanding of the physicochemical properties of the linker is paramount for predicting its influence on the final bivalent ligand.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₀ O ₂	
Molecular Weight	208.30 g/mol	
Appearance	Colorless to pale yellow liquid	
Boiling Point	154-158 °C at 2.5 Torr	
Density	0.995 g/mL at 25 °C	
Solubility	Soluble in common organic solvents (e.g., DCM, THF, EtOAc, MeOH)	Inferred from structure

The Strategic Advantage of a C6 Alkyl Chain Linker

The six-carbon chain of **6-(benzyloxy)hexan-1-ol** provides a balance of flexibility and defined length, which is crucial for allowing the two tethered pharmacophores to adopt the optimal orientation for binding to their respective targets. This flexibility can be particularly advantageous when the precise distance and orientation between the two binding sites are not known. Furthermore, the alkyl nature of the linker can influence the overall lipophilicity of the bivalent ligand, which in turn affects its solubility, cell permeability, and pharmacokinetic profile. By modifying the lipophilicity, researchers can fine-tune the drug-like properties of the final compound to enhance its absorption and distribution.^[1]

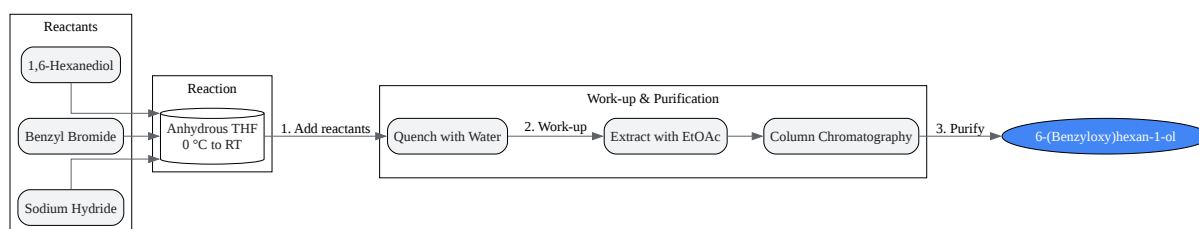
Experimental Protocols

This section provides detailed, step-by-step protocols for the synthesis, activation, conjugation, and deprotection of **6-(benzyloxy)hexan-1-ol** in the context of bivalent ligand synthesis.

Protocol 1: Synthesis of 6-(Benzyloxy)hexan-1-ol

This protocol describes the selective mono-benylation of 1,6-hexanediol.

Workflow Diagram:



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Caption: Synthetic workflow for **6-(benzyloxy)hexan-1-ol**.

Materials:

- 1,6-Hexanediol
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Benzyl bromide (BnBr)
- Anhydrous tetrahydrofuran (THF)

- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography

Procedure:

- To a stirred solution of 1,6-hexanediol (5.0 g, 42.3 mmol, 2.0 equiv) in anhydrous THF (100 mL) under an inert atmosphere (e.g., argon or nitrogen) at 0 °C, add sodium hydride (0.85 g, 21.2 mmol, 1.0 equiv) portion-wise over 15 minutes.
- Allow the reaction mixture to warm to room temperature and stir for 1 hour.
- Cool the mixture back to 0 °C and add benzyl bromide (2.52 mL, 21.2 mmol, 1.0 equiv) dropwise.
- Allow the reaction to warm to room temperature and stir overnight.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, carefully quench the reaction by the slow addition of water (20 mL) at 0 °C.
- Concentrate the mixture in vacuo to remove the THF.
- Dilute the residue with water (50 mL) and extract with ethyl acetate (3 x 50 mL).
- Wash the combined organic layers with saturated aqueous NaHCO_3 solution (50 mL) and brine (50 mL).
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate in vacuo.

- Purify the crude product by flash column chromatography on silica gel (eluting with a gradient of hexanes:ethyl acetate) to afford **6-(benzyloxy)hexan-1-ol** as a colorless oil.

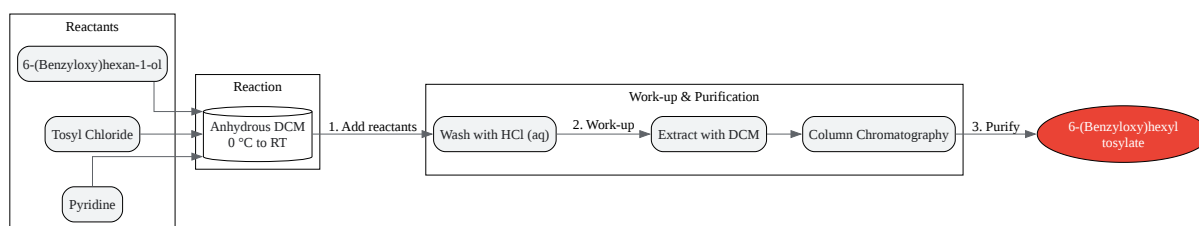
Characterization:

- ^1H NMR (400 MHz, CDCl_3): δ 7.38 – 7.26 (m, 5H, Ar-H), 4.50 (s, 2H, Ar- CH_2), 3.65 (t, J = 6.6 Hz, 2H, HO- CH_2), 3.49 (t, J = 6.6 Hz, 2H, BnO- CH_2), 1.68 – 1.55 (m, 4H), 1.45 – 1.35 (m, 4H), 1.25 (t, J = 5.2 Hz, 1H, OH).
- ^{13}C NMR (101 MHz, CDCl_3): δ 138.6, 128.4, 127.7, 127.5, 72.9, 70.3, 62.8, 32.7, 29.7, 26.1, 25.7.
- Mass Spectrometry (ESI+): m/z calculated for $\text{C}_{13}\text{H}_{21}\text{O}_2$ $[\text{M}+\text{H}]^+$: 209.15; found: 209.15.

Protocol 2: Activation of 6-(Benzyloxy)hexan-1-ol via Tosylation

This protocol details the conversion of the primary alcohol to a tosylate, a good leaving group for subsequent nucleophilic substitution.

Workflow Diagram:



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Caption: Workflow for the tosylation of **6-(benzyloxy)hexan-1-ol**.

Materials:

- **6-(Benzyloxy)hexan-1-ol**
- p-Toluenesulfonyl chloride (TsCl)
- Anhydrous pyridine
- Anhydrous dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- Dissolve **6-(benzyloxy)hexan-1-ol** (2.0 g, 9.6 mmol, 1.0 equiv) in anhydrous pyridine (20 mL) under an inert atmosphere and cool to 0 °C.
- Add p-toluenesulfonyl chloride (2.2 g, 11.5 mmol, 1.2 equiv) portion-wise, maintaining the temperature at 0 °C.
- Allow the reaction mixture to stir at 0 °C for 30 minutes and then at room temperature for 4 hours.
- Monitor the reaction by TLC.
- Upon completion, pour the reaction mixture into ice-cold 1 M HCl (100 mL) and extract with DCM (3 x 50 mL).

- Wash the combined organic layers sequentially with 1 M HCl (50 mL), saturated aqueous NaHCO₃ solution (50 mL), and brine (50 mL).
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo.
- Purify the crude product by flash column chromatography on silica gel (eluting with a gradient of hexanes:ethyl acetate) to yield 6-(benzyloxy)hexyl p-toluenesulfonate as a colorless oil.

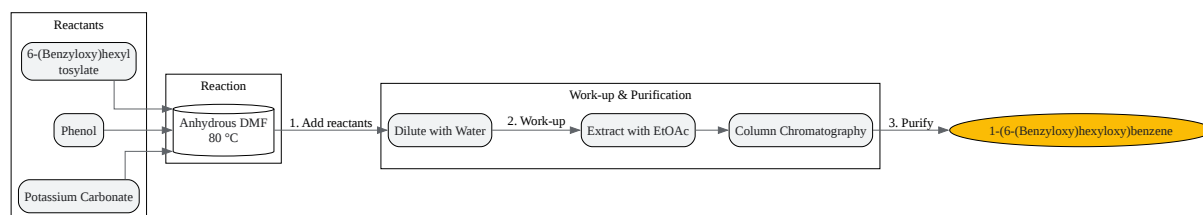
Characterization:

- ¹H NMR (400 MHz, CDCl₃): δ 7.79 (d, J = 8.3 Hz, 2H), 7.36 – 7.26 (m, 7H), 4.49 (s, 2H), 4.02 (t, J = 6.5 Hz, 2H), 3.46 (t, J = 6.6 Hz, 2H), 2.45 (s, 3H), 1.68 – 1.55 (m, 4H), 1.38 – 1.28 (m, 4H).
- ¹³C NMR (101 MHz, CDCl₃): δ 144.7, 138.5, 133.0, 129.8, 128.4, 127.9, 127.7, 127.5, 72.9, 70.6, 70.0, 29.5, 28.8, 25.8, 25.3, 21.6.

Protocol 3: Conjugation of the Activated Linker to a Model Pharmacophore (Phenol)

This protocol demonstrates the alkylation of a phenol with the activated linker, a common strategy for attaching linkers to pharmacophores containing a phenolic hydroxyl group.

Workflow Diagram:



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Caption: Workflow for the conjugation of the activated linker to a phenol.

Materials:

- 6-(Benzyloxy)hexyl p-toluenesulfonate
- Phenol
- Potassium carbonate (K_2CO_3), anhydrous
- Anhydrous N,N-dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Water
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

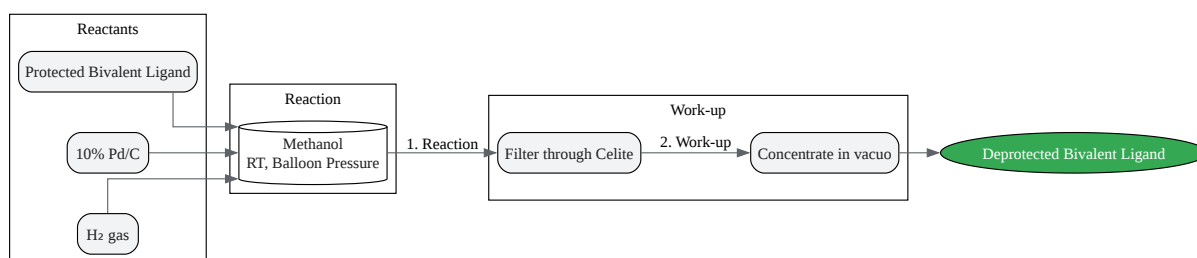
Procedure:

- To a solution of phenol (0.5 g, 5.3 mmol, 1.2 equiv) in anhydrous DMF (20 mL), add anhydrous potassium carbonate (1.2 g, 8.8 mmol, 2.0 equiv).
- Stir the mixture at room temperature for 30 minutes.
- Add a solution of 6-(benzyloxy)hexyl p-toluenesulfonate (1.6 g, 4.4 mmol, 1.0 equiv) in anhydrous DMF (10 mL) to the reaction mixture.
- Heat the reaction to 80 °C and stir overnight.
- Monitor the reaction by TLC.
- After cooling to room temperature, pour the reaction mixture into water (100 mL) and extract with EtOAc (3 x 50 mL).
- Wash the combined organic layers with water (2 x 50 mL) and brine (50 mL).
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo.
- Purify the crude product by flash column chromatography on silica gel to yield the desired O-alkylated product.

Protocol 4: Deprotection of the Benzyl Group via Hydrogenolysis

This final step removes the benzyl protecting group to reveal a free hydroxyl group, which can then be conjugated to the second pharmacophore.

Workflow Diagram:



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Caption: Workflow for the deprotection of the benzyl group.

Materials:

- Benzyl-protected bivalent ligand intermediate
- Palladium on carbon (10% Pd/C)
- Methanol (MeOH)
- Hydrogen (H₂) gas balloon or hydrogenation apparatus
- Celite®

Procedure:

- Dissolve the benzyl-protected ligand (1.0 g) in methanol (25 mL) in a round-bottom flask.
- Carefully add 10% Pd/C (0.1 g, 10 wt%).
- Evacuate the flask and backfill with hydrogen gas (repeat three times).

- Stir the reaction mixture under a hydrogen atmosphere (balloon pressure) at room temperature.
- Monitor the reaction by TLC until the starting material is consumed.
- Carefully filter the reaction mixture through a pad of Celite® to remove the catalyst, washing the pad with methanol.
- Concentrate the filtrate in vacuo to yield the deprotected product.^[2] Further purification may be performed if necessary.

Troubleshooting

Issue	Possible Cause	Suggested Solution
Protocol 1: Low yield of mono-benzylated product	Formation of di-benzylated product.	Use a larger excess of 1,6-hexanediol (e.g., 3-4 equivalents).
Incomplete reaction.	Ensure anhydrous conditions and active NaH.	
Protocol 2: Incomplete tosylation	Inactive TsCl or pyridine.	Use freshly opened or purified reagents.
Steric hindrance.	Increase reaction time and/or temperature slightly.	
Protocol 3: Low yield of O-alkylation	Poor nucleophilicity of the phenol.	Use a stronger base (e.g., Cs ₂ CO ₃).
Deactivated tosylate.	Use freshly prepared tosylate.	
Protocol 4: Incomplete deprotection	Catalyst poisoning.	Ensure the starting material is pure. Use a fresh batch of catalyst.
Insufficient hydrogen pressure.	Use a hydrogenation apparatus with higher pressure.	

Conclusion

6-(Benzyloxy)hexan-1-ol is a highly practical and versatile linker precursor for the construction of bivalent ligands. Its straightforward synthesis and orthogonal protecting group strategy allow for the controlled and sequential attachment of two different pharmacophores. The inherent flexibility and defined length of the six-carbon chain provide a solid foundation for optimizing the binding affinity and pharmacological profile of the resulting bivalent molecules. The protocols detailed herein offer a robust starting point for researchers in drug discovery and chemical biology to explore the potential of bivalent ligands in their respective fields.

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